

Application Notes and Protocols for Cupric Ferrocyanide as a Pigment

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Cupric ferrocyanide	
Cat. No.:	B078840	Get Quote

Introduction

Cupric ferrocyanide, chemically known as copper(II) hexacyanoferrate(II) (Cu₂[Fe(CN)₆]), is an inorganic coordination compound recognized for its use as a pigment.[1][2][3] Historically referred to as Hatchett's Brown or Van Dyck Red, and designated as C.I. Pigment Brown 9, this compound exhibits a characteristic reddish-brown to chocolate-brown hue.[2][4][5][6] Its stability and vibrant color have led to its application in paints, dyes, and other coloring materials.[1][3] These notes provide detailed protocols for the synthesis of cupric ferrocyanide and its application in paint formulations, along with a summary of its key properties for researchers, scientists, and professionals in drug development who may utilize pigments in various assays or formulations.

Chemical and Physical Properties

Cupric ferrocyanide is a reddish-brown powder or crystalline solid.[2][7] It is practically insoluble in water, dilute acids, and most organic solvents.[2] However, it is soluble in ammonium hydroxide and solutions of alkali cyanides.[2] Ferrocyanide complexes are generally stable due to the strong bond between iron and the cyanide ligand.[8] While considered practically nontoxic, there is a possibility of slow cyanide ion release upon exposure to UV light.[8]



Property	Value	Reference
Chemical Formula	C6Cu2FeN6	[3]
Molecular Weight	339.04 g/mol	[2]
CAS Number	13601-13-3	[3]
Common Names	Hatchett's Brown, Van Dyck Red, C.I. Pigment Brown 9	[2][4]
Appearance	Reddish-brown powder or cubic crystals	[2]
Solubility	Insoluble in water and acids; Soluble in NH4OH and alkali cyanides	[2][7]
Stability	Stable complex, may release cyanide upon UV exposure	[8]

Experimental Protocols

Protocol 1: Synthesis of Cupric Ferrocyanide Pigment

This protocol describes the synthesis of **cupric ferrocyanide** via a precipitation reaction between a soluble copper salt and potassium ferrocyanide.

Materials:

- Copper(II) sulfate (CuSO₄) or other soluble copper(II) salt
- Potassium ferrocyanide (K₄[Fe(CN)₆])
- · Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel, filter paper, vacuum flask)



Drying oven

Procedure:

- Solution Preparation:
 - Prepare a solution of copper(II) sulfate by dissolving a calculated amount in distilled water.
 - Separately, prepare a solution of potassium ferrocyanide by dissolving a calculated amount in distilled water. A historical method suggests a ratio of approximately 4 parts copper sulfate to 9 parts potassium ferrocyanide by weight.[1] For a more precise laboratory preparation, equimolar solutions can be prepared.
- Precipitation:
 - Slowly add the potassium ferrocyanide solution to the copper(II) sulfate solution while stirring continuously.
 - A reddish-brown precipitate of cupric ferrocyanide will form immediately.[6]
- Washing and Filtration:
 - Allow the precipitate to settle.
 - Decant the supernatant liquid.
 - Wash the precipitate with distilled water to remove any unreacted salts. This can be done
 by resuspending the precipitate in distilled water and then allowing it to settle again,
 followed by decantation. Repeat this washing step several times.
 - Filter the washed precipitate using a Büchner funnel and vacuum filtration.
- Drying:
 - Carefully transfer the filtered pigment to a watch glass or drying dish.
 - Dry the pigment in a drying oven at a low temperature (e.g., 60-80 °C) until a constant weight is achieved.



- Grinding (Optional):
 - Once completely dry, the pigment can be gently ground using a mortar and pestle to achieve a fine, uniform powder suitable for dispersion in paint or dye vehicles.

Protocol 2: Preparation of an Oil-Based Paint

This protocol outlines the incorporation of the synthesized **cupric ferrocyanide** pigment into a linseed oil binder to create an oil-based paint.

Materials:

- · Dry cupric ferrocyanide pigment
- Linseed oil (or other drying oil)
- Glass slab or muller
- Spatula or palette knife
- Storage container (e.g., empty paint tube)

Procedure:

- Pigment Dispensing:
 - Place a small amount of the dry cupric ferrocyanide pigment onto the center of the glass slab.
- Initial Mixing:
 - Create a small well in the center of the pigment pile and add a few drops of linseed oil.
 - Use the spatula to gradually incorporate the oil into the pigment, forming a stiff paste.
- Grinding (Mulling):
 - Use the glass muller to grind the pigment-oil paste in a circular or figure-eight motion. This
 process, known as mulling, ensures that each pigment particle is thoroughly coated with



the binder, resulting in a smooth and consistent paint.

- Continue mulling, adding small amounts of oil as needed, until the desired paint consistency is achieved. The final paint should be a smooth, buttery paste.
- Storage:
 - Carefully scrape the finished paint from the slab and muller using the spatula.
 - Transfer the paint into a storage container.

Protocol 3: Preparation of a Water-Based (Acrylic) Paint

This protocol describes the dispersion of **cupric ferrocyanide** pigment into an acrylic polymer emulsion to create a water-based paint.

Materials:

- · Dry cupric ferrocyanide pigment
- Acrylic polymer medium (binder)
- Distilled water
- Dispersing agent (optional, a few drops)
- Glass slab or muller
- Spatula or palette knife
- Storage container

Procedure:

- Wetting the Pigment:
 - Place a small amount of the dry pigment on the glass slab.



- Add a few drops of distilled water (and dispersing agent, if used) to the pigment to form a
 paste. This initial wetting helps to prevent clumping when the binder is added.
- Binder Incorporation:
 - Gradually add the acrylic polymer medium to the pigment paste.
 - Use the spatula to mix the binder and the wetted pigment thoroughly.
- Grinding (Mulling):
 - Use the glass muller to grind the mixture until a smooth, uniform paint is obtained. The
 consistency should be fluid but not overly watery. If necessary, small amounts of water can
 be added to adjust the viscosity.
- Storage:
 - Transfer the prepared acrylic paint into an airtight container to prevent it from drying out.

Visualizations

Caption: Workflow for the synthesis of **cupric ferrocyanide** pigment.

Caption: General workflow for paint formulation with **cupric ferrocyanide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Coloriasto: Paints made of Copper. Ferrocyanide of Copper. [coloriasto.blogspot.com]
- 2. Cupric Ferrocyanide [drugfuture.com]
- 3. Page loading... [guidechem.com]
- 4. mdpi.com [mdpi.com]







- 5. The Color of Art Pigment Database: Pigment Brown PBr [artiscreation.com]
- 6. reddit.com [reddit.com]
- 7. CUPRIC FERROCYANIDE | 13601-13-3 [chemicalbook.com]
- 8. Cupric ferrocyanide | C6Cu2FeN6 | CID 3081430 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Cupric Ferrocyanide as a Pigment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078840#use-of-cupric-ferrocyanide-as-a-pigment-in-paints-and-dyes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com